

Technical Guide: 1 β -Hydroxydeoxycholic acid-d5 Certificate of Analysis

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Compound of Interest

Compound Name: 1 β -Hydroxydeoxycholic acid-d5

Cat. No.: B12056451

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This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (C of A) for **1 β -Hydroxydeoxycholic acid-d5**. This deuterated internal standard is critical for the accurate quantification of its non-labeled counterpart, 1 β -Hydroxydeoxycholic acid (1 β -OH-DCA), an emerging endogenous biomarker for Cytochrome P450 3A (CYP3A) activity.[1][2][3] This document outlines the key quality control parameters, analytical methods, and expected results for this stable isotope-labeled compound.

Compound Information

1 β -Hydroxydeoxycholic acid-d5 is the deuterium-labeled analog of 1 β -Hydroxydeoxycholic acid.[4] The incorporation of five deuterium atoms provides a distinct mass difference for mass spectrometric analysis, while maintaining nearly identical chemical and physical properties to the endogenous analyte.[5]

Parameter	Specification
Chemical Name	(4R)-4- [(3S,5R,8S,9S,10S,12S,13R,14S)-1,3,12- trihydroxy-10,13-dimethyl- 2,3,4,5,6,7,8,9,11,12,14,15,16,17- tetradecahydro-1H-cyclopenta[a]phenanthren- 17-yl]pentanoic acid-d5
Synonyms	1 β -OH-DCA-d5
Molecular Formula	C ₂₄ H ₃₅ D ₅ O ₅ [6]
Molecular Weight	413.60 g/mol [6]
CAS Number	80434-32-8 (Unlabeled)[6]
Storage	2-8°C for long-term storage[6]

Analytical Data

The following table summarizes the typical quantitative data found on a C of A for **1 β -Hydroxydeoxycholic acid-d5**.

Test	Method	Specification	Example Result
Chemical Purity	HPLC-UV/CAD	≥98%	>98%[6]
Isotopic Enrichment	LC-MS	≥99 atom % D	99.5 atom % D
Identity	¹ H-NMR, LC-MS/MS	Conforms to structure	Conforms
Residual Solvents	GC-HS	As per USP <467>	Complies
Assay (as is)	qNMR or Mass Balance	95.0 - 105.0%	99.2%

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of the analytical results.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: UHPLC system with a UV or Charged Aerosol Detector (CAD).
- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: A time-programmed gradient from 5% to 95% Mobile Phase B.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μ L.
- Detection: UV at 205 nm or CAD.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Identity and Isotopic Enrichment

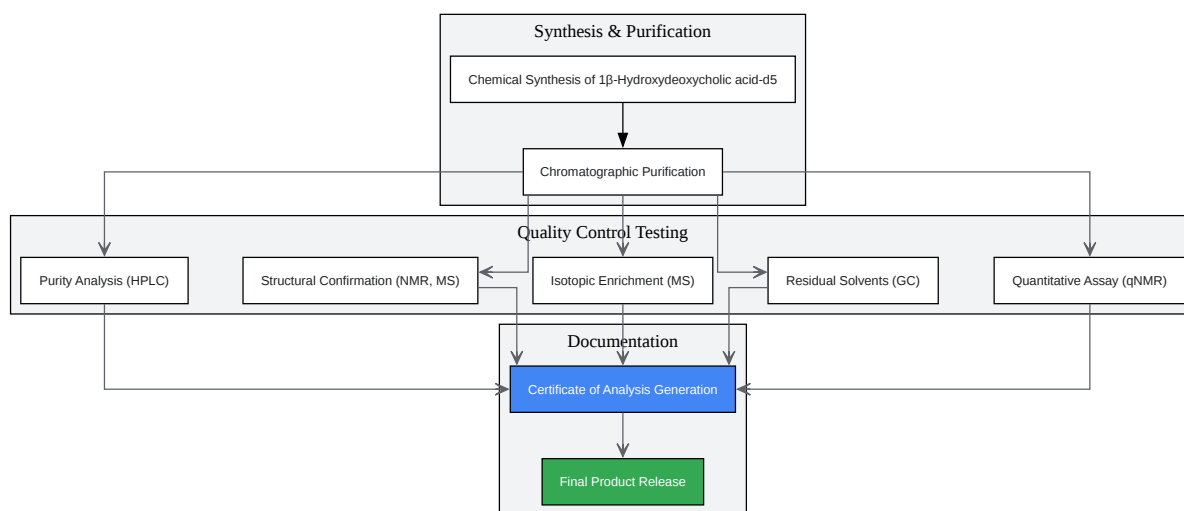
- Instrumentation: UHPLC system coupled to a triple quadrupole mass spectrometer.
- Chromatography: Utilizes the same HPLC conditions as described for purity analysis.
- Ionization: Electrospray Ionization (ESI), negative mode.
- Multiple Reaction Monitoring (MRM): The MRM transitions for the parent compound and its deuterated analog are monitored. Based on data for similar compounds, the expected transitions would be:
 - 1 β -OH-DCA: m/z 407.3 $\rightarrow$ 343.1^[7]
 - 1 β -OH-DCA-d4: m/z 411.3 $\rightarrow$ 347.2^[7]

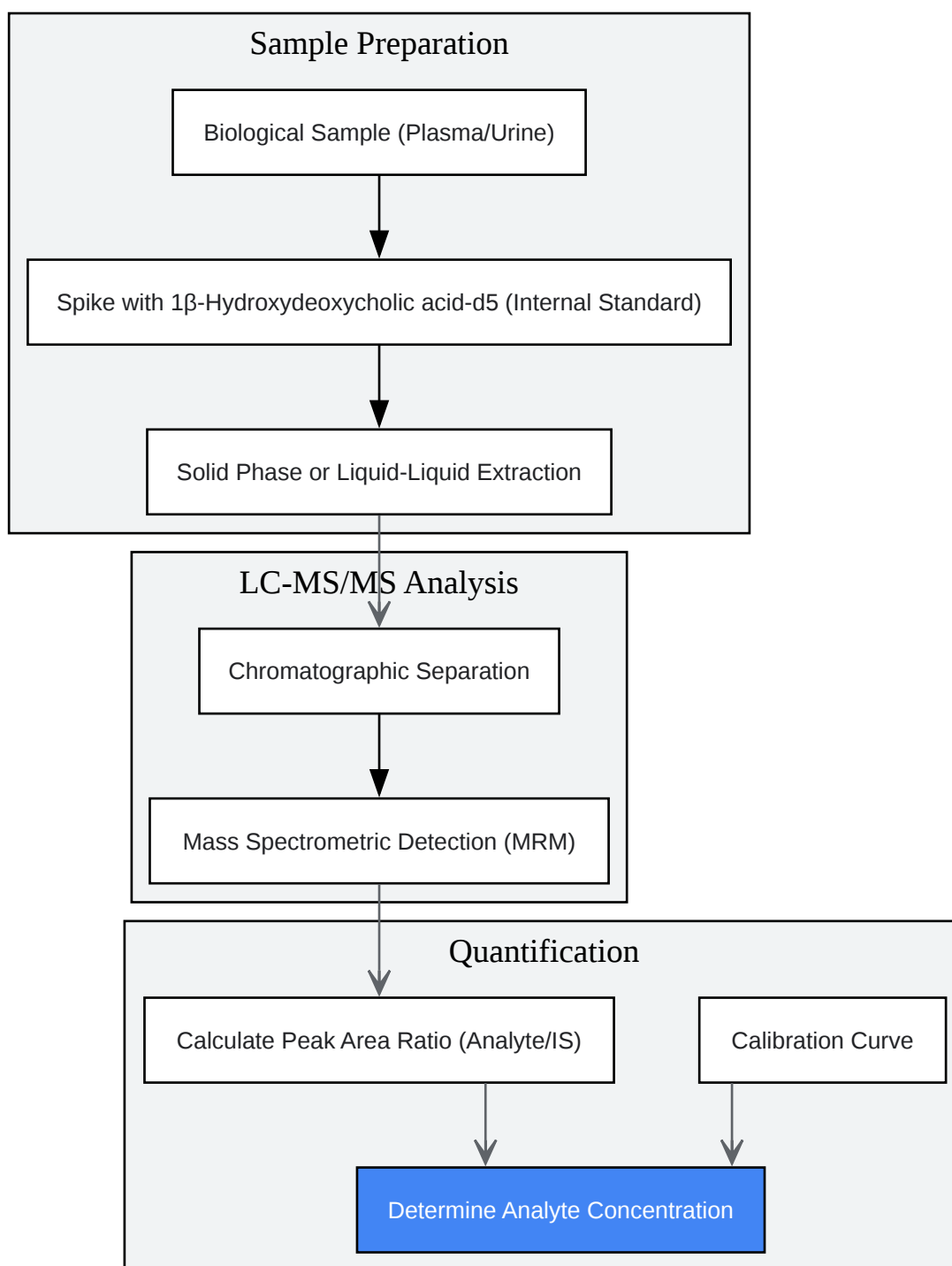
- Estimated 1 β -OH-DCA-d5: m/z 412.3 $\rightarrow$ 348.2 (This is an estimation and would be confirmed for the specific standard).
- Data Analysis: The isotopic distribution is analyzed to calculate the deuterium incorporation.

Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for the quality control and certification of a stable isotope-labeled internal standard.





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